

Dichloronickel;1,2-dimethoxyethane CAS number 29046-78-4 properties

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Compound of Interest

Compound Name: *Dichloronickel;1,2-dimethoxyethane*

Cat. No.: *B1356937*

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An In-depth Technical Guide to **Dichloronickel;1,2-dimethoxyethane** (CAS: 29046-78-4)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dichloronickel;1,2-dimethoxyethane, also known as $\text{NiCl}_2(\text{dme})$ or Nickel(II) chloride ethylene glycol dimethyl ether complex, is a versatile and widely utilized reagent in modern organic and organometallic chemistry.^[1] Its primary application lies in its role as a catalyst or precatalyst for a variety of cross-coupling reactions, which are fundamental transformations in the synthesis of complex organic molecules, including pharmaceuticals and materials science precursors.^[1] This guide provides a comprehensive overview of the properties, synthesis, handling, and applications of this important nickel complex.

Core Properties

Dichloronickel;1,2-dimethoxyethane is a light yellow to orange powder or crystalline solid.^[1] It is notably sensitive to moisture and should be handled under an inert atmosphere.^[1] The compound exhibits high thermal stability, with a decomposition temperature reported to be above 300°C.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Dichloronickel;1,2-dimethoxyethane** is presented in Table 1.

Property	Value	Reference
CAS Number	29046-78-4	[1][2]
Molecular Formula	C4H10Cl2NiO2	[1][2]
Molecular Weight	219.72 g/mol	[1][2]
Appearance	Light yellow to orange powder/crystalline solid	[1]
Melting Point	>300 °C	[1]
Solubility	Soluble in polar aprotic solvents (e.g., THF, DMF, acetonitrile). Reacts with water.	[1]
Sensitivity	Moisture sensitive	[1]
Thermal Stability	Decomposes above 300°C	[1]

Spectral Data

Detailed spectral data for **Dichloronickel;1,2-dimethoxyethane** is not readily available in comprehensive public databases. However, infrared (IR) spectroscopy is a key technique for confirming the coordination of the 1,2-dimethoxyethane ligand to the nickel center, characterized by shifts in the C-O stretching frequencies upon complexation.[1]

UV-Vis spectroscopic studies of nickel(II) chloride in various solvents show characteristic absorption bands. For instance, in dimethyl sulfoxide (DMSO), NiCl2 exhibits an absorption maximum.[3] In aqueous solutions, NiCl2 shows absorption peaks at approximately 396 nm.[4]

Synthesis and Handling

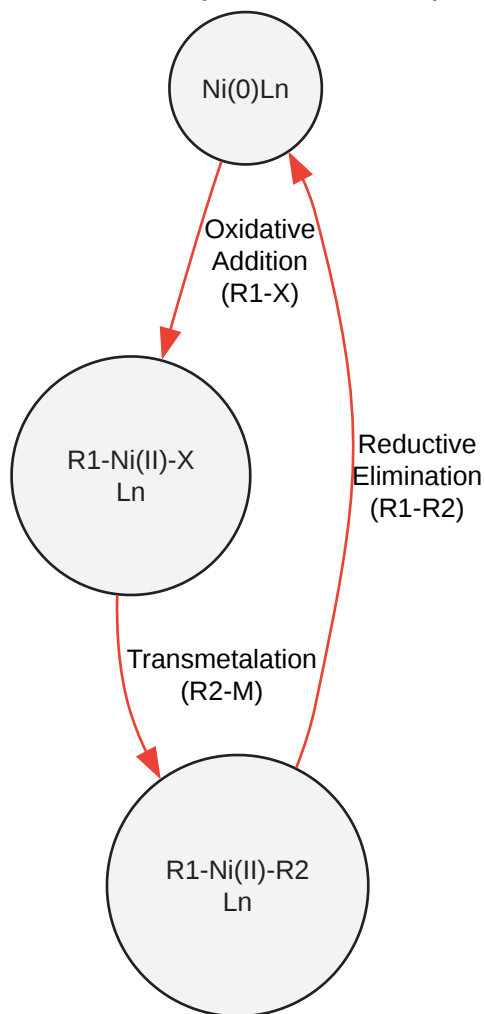
Synthesis Workflow

The synthesis of **Dichloronickel;1,2-dimethoxyethane** is typically achieved through a two-step process starting from nickel(II) chloride hexahydrate. The general workflow is depicted in

the diagram below.



Generalized Ni-Catalyzed Cross-Coupling Cycle



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References

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